

Discovery and history of Methyl 3methoxyacrylate

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Compound of Interest		
Compound Name:	Methyl 3-methoxyacrylate	
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An In-depth Technical Guide to Methyl 3-methoxyacrylate: Discovery and History

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-methoxyacrylate is a versatile bifunctional molecule that has found significant application as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and polymers. This technical guide provides a comprehensive overview of the discovery, history, and synthetic methodologies for this important compound. It includes a compilation of its physical and spectroscopic properties, detailed experimental protocols for its preparation, and a comparative analysis of the primary synthetic routes.

Discovery and Historical Context

While a singular, definitive publication marking the initial synthesis of **Methyl 3-methoxyacrylate** remains elusive in historical records, its emergence is situated within the broader advancements in polymer chemistry and the study of unsaturated esters during the mid-20th century.[1] The period saw extensive investigation into the synthesis and polymerization of acrylic acid derivatives. The development of industrial processes for related acrylate monomers in the first half of the 20th century laid the groundwork for the exploration of more complex and functionalized acrylates like **Methyl 3-methoxyacrylate**. Its utility as a building block in organic synthesis, particularly for heterocyclic compounds, has driven the development of numerous synthetic approaches in the subsequent decades.



Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic data for **Methyl 3-methoxyacrylate** is presented below. This data is essential for its identification, purification, and characterization in a laboratory setting.

Table 1: Physical Properties of Methyl 3-methoxyacrylate

Property	Value	Reference	
Molecular Formula	C5H8O3	[2][3]	
Molecular Weight	116.12 g/mol	g/mol [3]	
Appearance	Colorless to pale yellow liquid	[1]	
Boiling Point	169 °C @ 760 mmHg; 56 °C @ 18 mmHg	[2][3]	
Melting Point	3-4 °C		
Density	1.08 g/mL at 25 °C	[3]	
Refractive Index (n ²⁰ /D)	1.451	[3]	

Table 2: Spectroscopic Data for Methyl 3-

methoxyacrylate

Spectrum Type	Key Peaks/Shifts	Reference
¹ H NMR (CDCl ₃ , 300 MHz)	δ 7.56 (d, J=12.6 Hz, 1H), 5.13 (d, J=12.6 Hz, 1H), 3.63 (s, 3H), 3.62 (s, 3H)	[2][4]
¹³ C NMR (CDCl ₃ , 75.5 MHz)	δ 167.5, 162.7, 95.2, 56.8, 50.5	[2]
Infrared (IR) (CH2Cl2)	2956, 2852, 1717 (C=O), 1629 (C=C), 1436, 1332, 1251, 1223, 1196, 1174, 1139, 1102 cm ⁻¹	[2]



Synthetic Methodologies

Several synthetic routes to **Methyl 3-methoxyacrylate** have been developed, each with its own advantages and disadvantages concerning starting material cost, reaction conditions, and yield. The three primary methods are:

- Addition of Methanol to Methyl Propiolate: A direct and atom-economical approach.
- Elimination from Methyl 3,3-dimethoxypropionate: A common industrial method involving the cracking of an acetal.
- Wacker-type Oxidation of Methyl Acrylate: A method that introduces the methoxy group and the double bond in a concerted fashion.

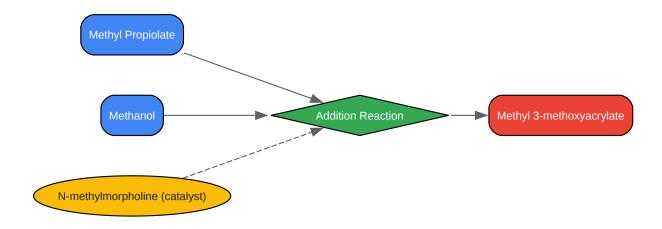
The following sections provide detailed experimental protocols for each of these key synthetic pathways.

Synthesis via Addition to Methyl Propiolate

This method relies on the nucleophilic addition of methanol to the alkyne of methyl propiolate.

- Reaction: To a solution of methyl propiolate in methanol, a catalytic amount of a base, such as N-methylmorpholine, is added.[2]
- Conditions: The reaction is typically stirred at room temperature until completion, which can be monitored by techniques like thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up and Purification: The reaction mixture is concentrated under reduced pressure to remove excess methanol. The residue is then purified by vacuum distillation to afford Methyl 3-methoxyacrylate.





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Synthesis from Methyl Propiolate.

Synthesis via Elimination from Methyl 3,3-dimethoxypropionate

This widely used industrial method involves the acid-catalyzed elimination of methanol from Methyl 3,3-dimethoxypropionate.

- Reaction: Methyl 3,3-dimethoxypropionate is heated in the presence of an acid catalyst, such as p-toluenesulfonic acid.
- Conditions: The reaction is typically carried out at elevated temperatures (e.g., 160 °C) to facilitate the elimination of methanol. The progress of the reaction can be monitored by observing the distillation of methanol.
- Work-up and Purification: After the reaction is complete, the crude product is purified by vacuum distillation to yield Methyl 3-methoxyacrylate.





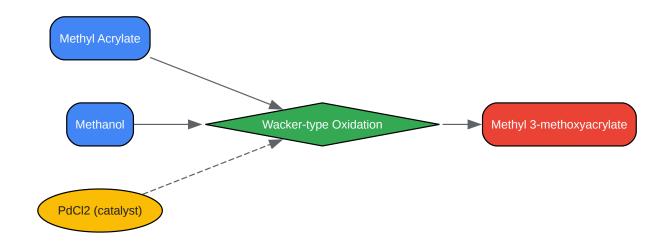
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Synthesis via Cracking of an Acetal.

Synthesis via Wacker-type Oxidation of Methyl Acrylate

This method involves the palladium-catalyzed oxidation of methyl acrylate in the presence of methanol.

- Reaction: Methyl acrylate is reacted with methanol in the presence of a palladium catalyst, such as palladium(II) chloride, and a co-catalyst.
- Conditions: The reaction conditions can vary, but typically involve moderate temperatures and pressures.
- Work-up and Purification: The catalyst is typically removed by filtration, and the product is isolated and purified by distillation.



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Synthesis via Wacker-type Oxidation.

Comparative Analysis of Synthetic Routes Table 3: Comparison of Major Synthetic Routes



Feature	Addition to Methyl Propiolate	Elimination from Acetal	Wacker-type Oxidation
Starting Materials	Methyl propiolate, Methanol	Methyl 3,3- dimethoxypropionate	Methyl acrylate, Methanol
Key Reagents	Base catalyst	Acid catalyst	Palladium catalyst
Atom Economy	High	Moderate (loss of methanol)	Moderate
Industrial Scalability	Moderate (cost of propiolate)	High	Moderate (catalyst cost)
Key Advantages	Direct, high atom economy	Readily available starting material	Direct from simple acrylate
Key Disadvantages	Expensive starting material	Byproduct formation	Catalyst cost and removal

Applications in Research and Industry

Methyl 3-methoxyacrylate serves as a crucial intermediate in the synthesis of a wide array of commercially important molecules.

- Agrochemicals: It is a key building block for a class of fungicides known as strobilurins. The β-methoxyacrylate pharmacophore is essential for their mode of action, which involves the inhibition of mitochondrial respiration in fungi.[5]
- Pharmaceuticals: The versatile reactivity of Methyl 3-methoxyacrylate makes it a valuable precursor for the synthesis of various heterocyclic compounds used in drug discovery and development.
- Polymer Science: As a functionalized acrylate, it can be used as a monomer or co-monomer to impart specific properties, such as altered polarity and reactivity, to polymers.[1]

Conclusion



Methyl 3-methoxyacrylate, a compound with its roots in the mid-20th century exploration of polymer chemistry, has evolved into a cornerstone of modern organic synthesis. Its accessibility through multiple synthetic routes, coupled with its inherent reactivity, ensures its continued importance in the development of new agrochemicals, pharmaceuticals, and advanced materials. This guide has provided a detailed overview of its discovery, properties, and synthesis, offering a valuable resource for researchers and professionals in the chemical sciences.

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